

# In-Depth Technical Guide to the Physicochemical Properties of 4-Methoxycinnamyl Alcohol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4-Methoxycinnamyl alcohol

CAS No.: 17581-85-0

Cat. No.: B1239260

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Methoxycinnamyl alcohol** (MCA). The information is curated for researchers, scientists, and professionals in drug development, with a focus on structured data presentation, detailed experimental methodologies, and visualization of its biological interactions.

## Core Physicochemical Properties

**4-Methoxycinnamyl alcohol**, also known as (E)-3-(4-methoxyphenyl)prop-2-en-1-ol, is a phenylpropanoid that has garnered interest for its biological activities. A clear understanding of its physicochemical properties is fundamental for its application in research and development.

## Table 1: General and Physical Properties of 4-Methoxycinnamyl Alcohol

| Property          | Value                                                                       | Reference |
|-------------------|-----------------------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>                              | [1][2]    |
| Molecular Weight  | 164.20 g/mol                                                                | [1]       |
| Appearance        | Solid, Powder                                                               | [1]       |
| Melting Point     | 76 °C                                                                       | [1]       |
| Boiling Point     | 315.7 °C (estimated)                                                        |           |
| Solubility        | Soluble in Chloroform,<br>Dichloromethane, Ethyl<br>Acetate, DMSO, Acetone. | [3]       |
| Water Solubility  | 4822 mg/L at 25 °C<br>(estimated)                                           |           |

## Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **4-Methoxycinnamyl alcohol**.

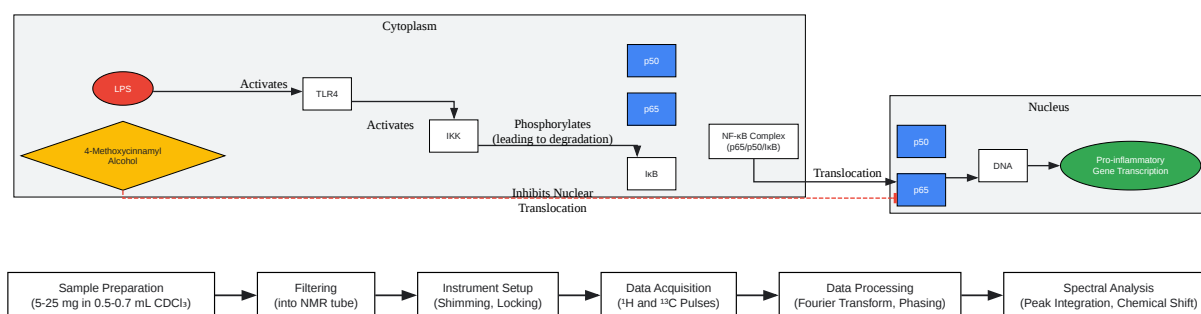
**Table 2: Spectroscopic Data for 4-Methoxycinnamyl Alcohol**

| Spectroscopy        | Solvent                              | Chemical Shifts (δ) / Absorption     |
|---------------------|--------------------------------------|--------------------------------------|
| <sup>1</sup> H NMR  | CDCl <sub>3</sub>                    | Data not available in search results |
| <sup>13</sup> C NMR | CDCl <sub>3</sub>                    | Data not available in search results |
| Infrared (IR)       | Data not available in search results |                                      |
| UV-Vis              | Data not available in search results |                                      |

Note: Specific experimental spectral data for **4-Methoxycinnamyl alcohol** was not found in the provided search results. The table is formatted to be populated when such data becomes available.

## Biological Activity and Signaling Pathway

**4-Methoxycinnamyl alcohol** has demonstrated notable anti-inflammatory and cytotoxic activities. Its anti-inflammatory effects are attributed to the inhibition of the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway. Specifically, it has been shown to reduce the levels of the p65 subunit in the nucleus.[3]



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## References

- 1. 3-(4-Methoxyphenyl)-2-propen-1-ol | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 5314180 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. GSRS [[gsrs.ncats.nih.gov](https://gsrs.ncats.nih.gov)]
- 3. 4-Methoxycinnamyl alcohol | CAS:53484-50-7 | Phenylpropanoids | High Purity | Manufacturer BioCrick [[biocrick.com](https://biocrick.com)]
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